

Application Notes and Protocols: Calcium Imaging with Galanin (1-13)-spantide I

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Galanin (1-13)-spantide I

Cat. No.: B12428320

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and protocol for studying the effects of the galanin receptor antagonist, **Galanin (1-13)-spantide I**, on intracellular calcium signaling. This guide is intended for researchers in neuroscience, pharmacology, and drug development investigating the role of galanin and its receptors in various physiological and pathological processes.

Introduction to Galanin and its Receptors

Galanin is a widely distributed neuropeptide that exerts its effects through three G-protein coupled receptors (GPCRs): GalR1, GalR2, and GalR3. These receptors are involved in a variety of biological functions, including neurotransmission, hormone secretion, and pain perception. The signaling pathways initiated by these receptors, particularly their influence on intracellular calcium levels, are critical to their function.

- **GalR1 and GalR3:** These receptors primarily couple to inhibitory G α i/o proteins. Activation of this pathway leads to the inhibition of adenylyl cyclase, a decrease in cyclic AMP (cAMP) levels, and the closing of voltage-gated calcium channels, ultimately resulting in a decrease in intracellular calcium concentration ([Ca²⁺]_i).

- GalR2: In contrast, the GalR2 receptor predominantly couples to the stimulatory Gαq/11 protein. Activation of GalR2 stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium and leading to an increase in [Ca²⁺]_i.

Galanin (1-13)-spantide I: A Galanin Receptor Antagonist

Galanin (1-13)-spantide I is a chimeric peptide that acts as a galanin receptor antagonist. It is composed of the N-terminal (1-13) fragment of galanin linked to the substance P antagonist, spantide I. By blocking the binding of endogenous galanin to its receptors, **Galanin (1-13)-spantide I** can be used to investigate the physiological roles of galanin and to assess the therapeutic potential of galanin receptor blockade. Its effects on neurokinin receptors have also been documented, where spantide I acts as a competitive antagonist at NK1 and NK2 receptors, inhibiting agonist-induced calcium responses.

Data Presentation

The following tables provide a template for summarizing quantitative data from calcium imaging experiments investigating the antagonistic properties of **Galanin (1-13)-spantide I**.

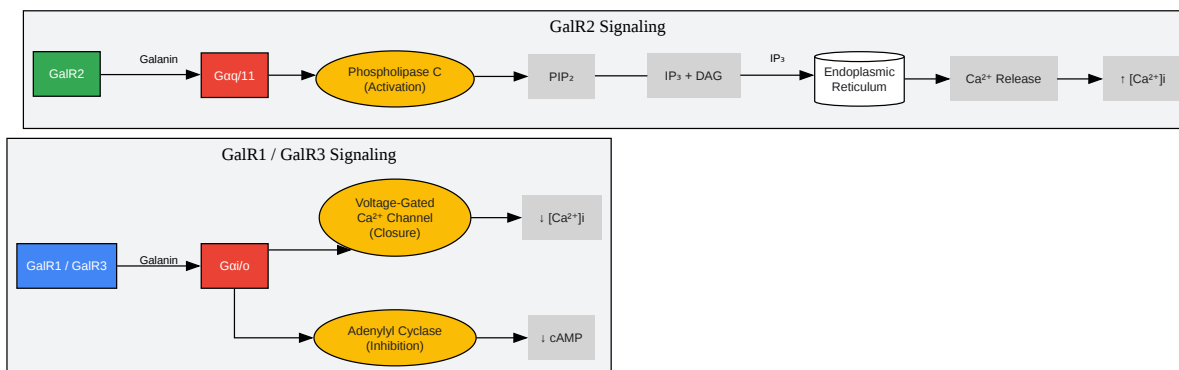
Table 1: Effect of **Galanin (1-13)-spantide I** on Galanin-Induced Calcium Response in Cells Expressing GalR2

Galanin (1-13)-spantide I Concentration	Peak Fluorescence Intensity ($\Delta F/F_0$)	% Inhibition of Galanin Response
Vehicle Control	[Insert Value]	0%
1 nM	[Insert Value]	[Calculate Value]
10 nM	[Insert Value]	[Calculate Value]
100 nM	[Insert Value]	[Calculate Value]
1 μ M	[Insert Value]	[Calculate Value]
10 μ M	[Insert Value]	[Calculate Value]

Table 2: IC₅₀ Value of **Galanin (1-13)-spantide I** for Inhibition of Galanin-Induced Calcium Mobilization

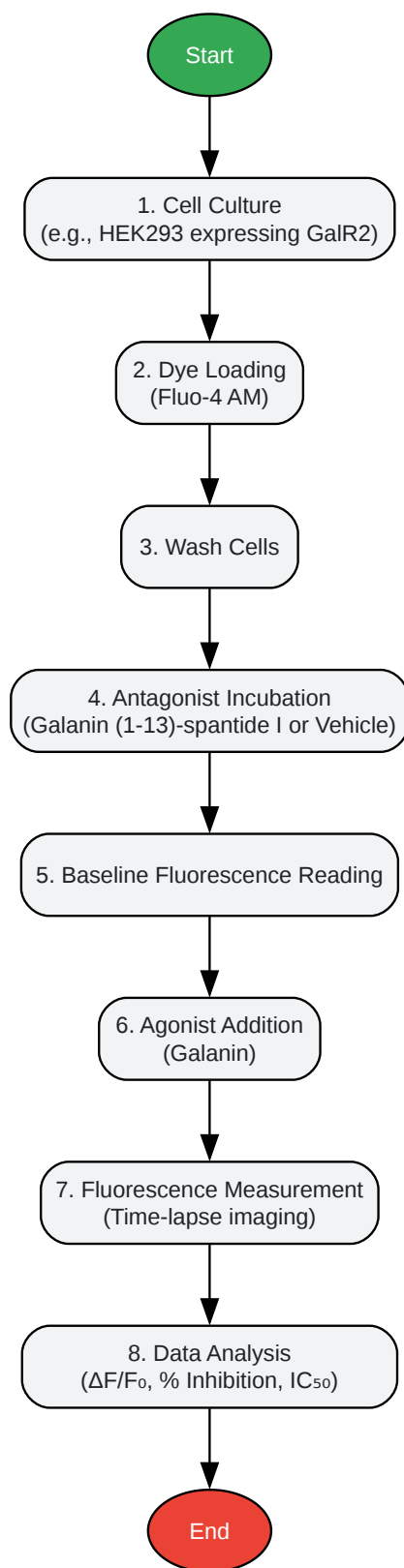
Cell Line	Galanin Receptor Target	Agonist (Galanin) Concentration	IC ₅₀ of Galanin (1-13)-spantide I
[e.g., HEK293]	[e.g., Human GalR2]	[e.g., 100 nM]	[Insert Value]
[e.g., CHO-K1]	[e.g., Rat GalR2]	[e.g., 100 nM]	[Insert Value]

Mandatory Visualizations



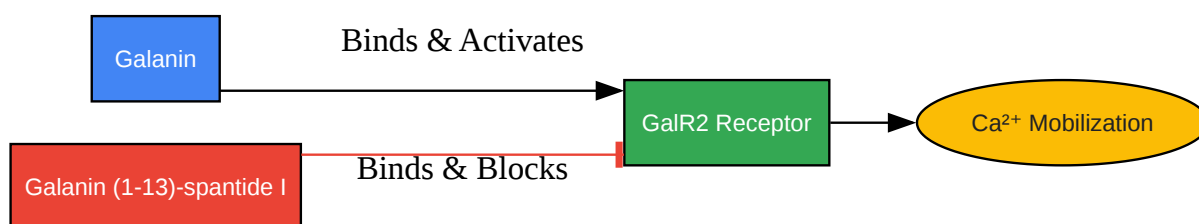
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Caption: Galanin Receptor Signaling Pathways.



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Caption: Experimental Workflow for Calcium Imaging.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com